

safety and handling precautions for 6-(Chloromethyl)nicotinonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(Chloromethyl)nicotinonitrile

Cat. No.: B1590987

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **6-(Chloromethyl)nicotinonitrile**

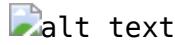
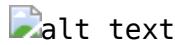
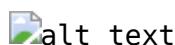
Section 1: Introduction and Hazard Analysis

6-(Chloromethyl)nicotinonitrile (CAS: 83640-36-2, Formula: C₇H₅CIN₂) is a bifunctional organic compound featuring a pyridine ring substituted with both a nitrile group and a reactive chloromethyl group.^[1] This structure makes it a valuable intermediate in pharmaceutical and agrochemical synthesis. However, the very features that make it synthetically useful also render it hazardous, requiring stringent safety and handling protocols.

The primary concern stems from the chloromethyl group, which classifies the compound as a potential alkylating agent. Alkylating agents are electrophilic molecules that can react with nucleophilic functional groups present in biological macromolecules, including DNA. This reactivity is the mechanistic basis for the compound's significant toxicological risks. Therefore, all handling procedures must be designed with the assumption that **6-(Chloromethyl)nicotinonitrile** is toxic, irritant, and potentially mutagenic. This guide provides a comprehensive framework for its safe management in a research and development setting.

GHS Hazard Identification

While a specific, universally adopted GHS classification for **6-(Chloromethyl)nicotinonitrile** is not readily available, its hazards can be inferred from structurally related compounds and its functional groups. The following table summarizes the anticipated hazards based on data for analogous chemicals like 6-chloronicotinonitrile.^{[2][3][4]}

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	H302: Harmful if swallowed	 alt text
Acute Toxicity, Dermal	H312: Harmful in contact with skin	 alt text
Skin Corrosion/Irritation	H315: Causes skin irritation	 alt text
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	 alt text
Potential Sensitization/Mutagenicity	Not formally classified, but suspected due to the alkylating nature of the chloromethyl group.	 alt text

Section 2: The Hierarchy of Controls: A Framework for Minimizing Exposure

Effective risk management for particularly hazardous substances like **6-(Chloromethyl)nicotinonitrile** relies on a multi-layered safety approach known as the "Hierarchy of Controls." This framework prioritizes the most effective control measures to eliminate or minimize worker exposure.

Hierarchy of Controls for 6-(Chloromethyl)nicotinonitrile

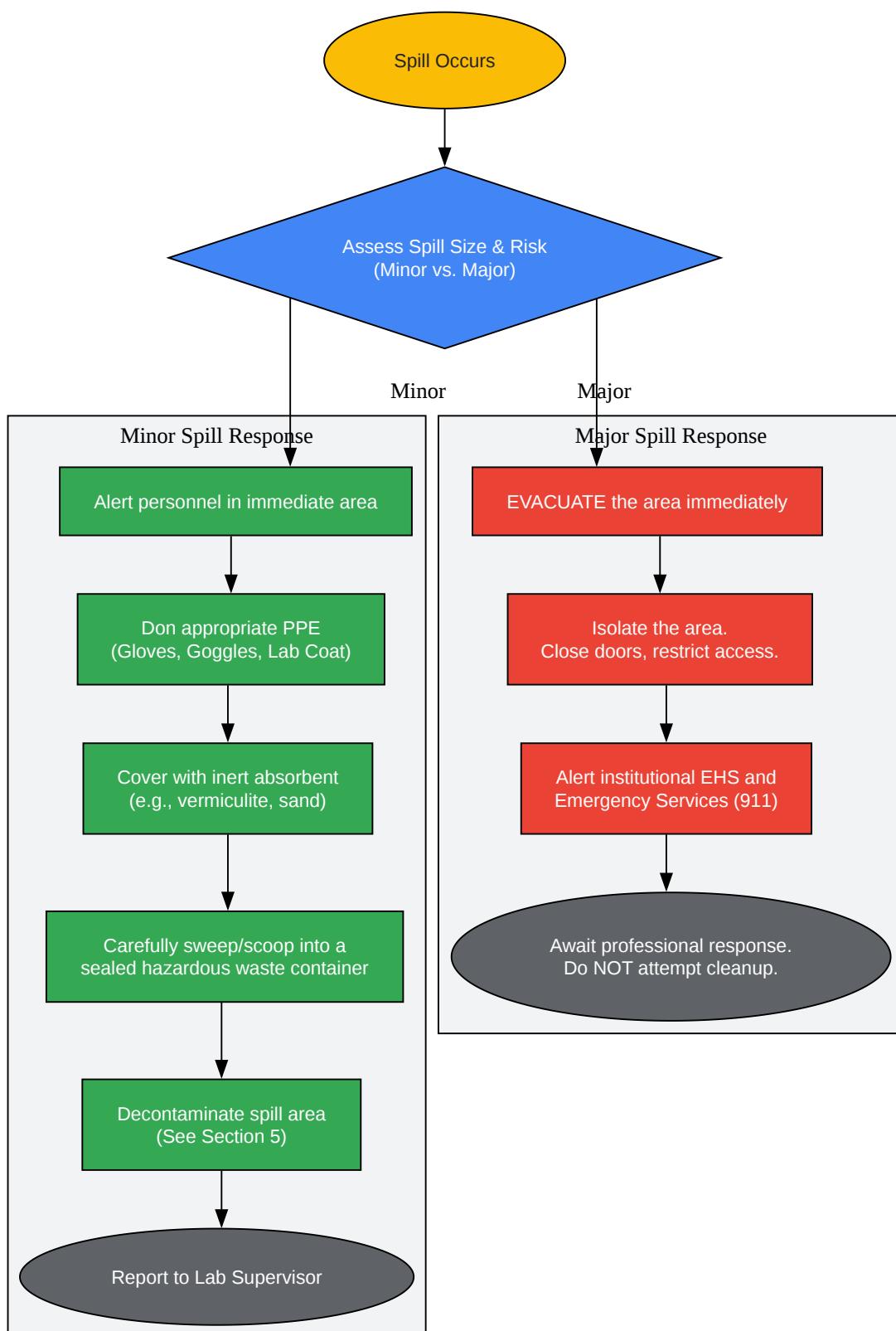
Elimination
(Most Effective)

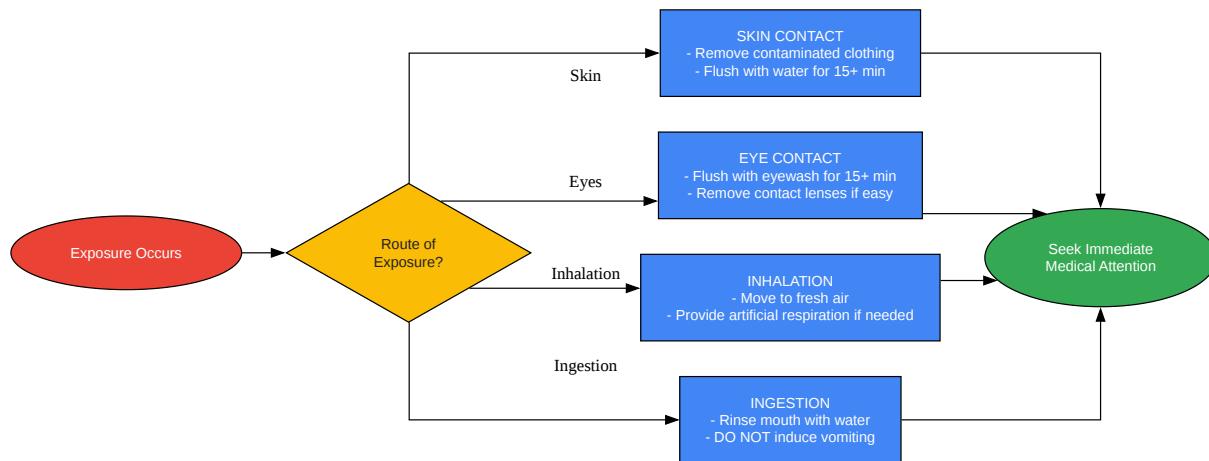
Substitution
(Use a less hazardous alternative)

Engineering Controls
(Isolate people from the hazard)

Administrative Controls
(Change the way people work)

Personal Protective Equipment (PPE)
(Least Effective)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-(Chloromethyl)nicotinonitrile | CymitQuimica [cymitquimica.com]
- 2. echemi.com [echemi.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.co.uk [fishersci.co.uk]

- To cite this document: BenchChem. [safety and handling precautions for 6-(Chloromethyl)nicotinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1590987#safety-and-handling-precautions-for-6-chloromethyl-nicotinonitrile\]](https://www.benchchem.com/product/b1590987#safety-and-handling-precautions-for-6-chloromethyl-nicotinonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com